

isopyrazam resistance management strategies

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Compound Focus: Isopyrazam

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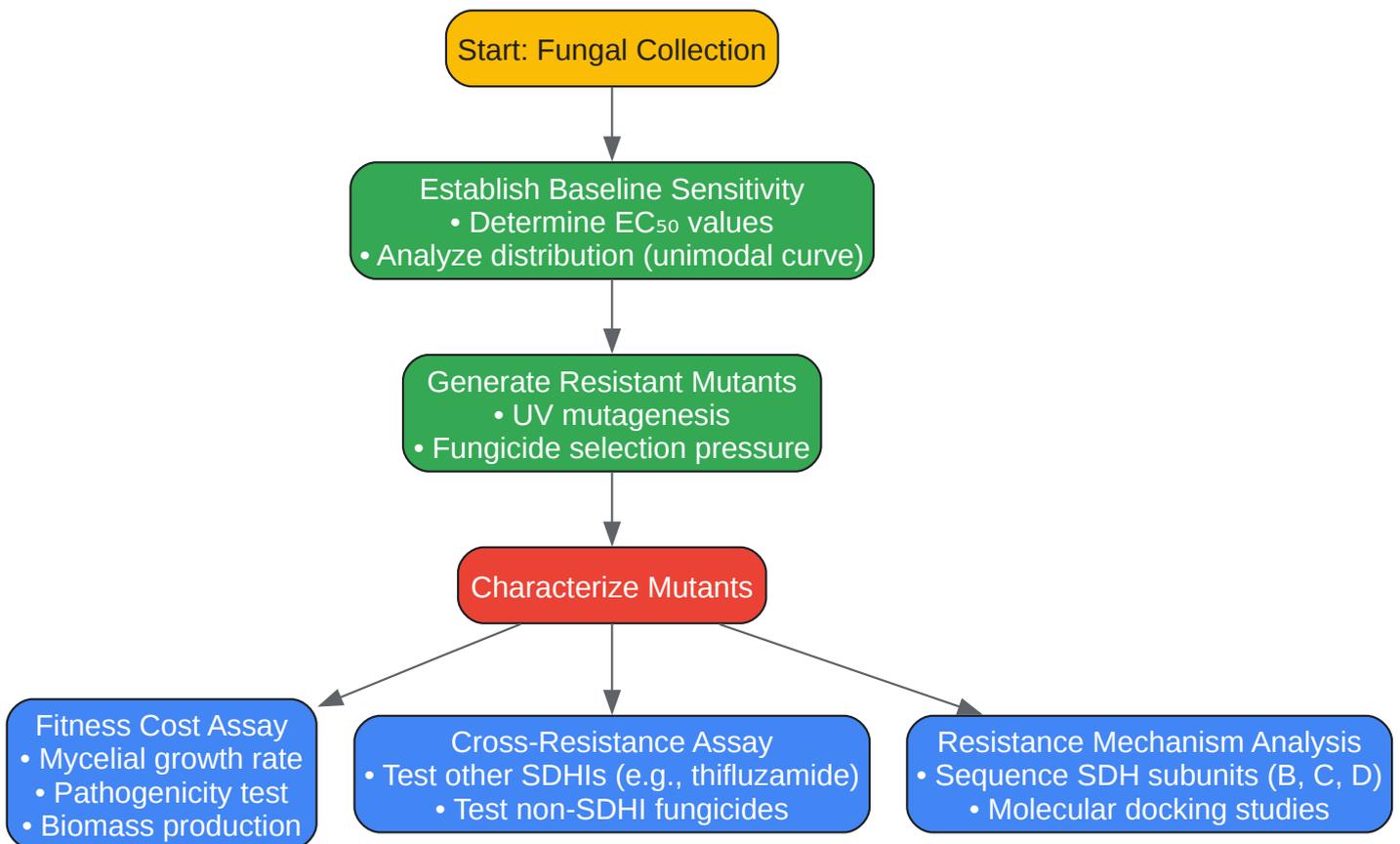
Isopyrazam Resistance: FAQ for Researchers

The following table addresses key technical questions relevant to research and development.

Question	Evidence-Based Answer & Key Data	Source / Citation
What is the resistance risk for <i>Rhizoctonia solani</i> to isopyrazam?	Risk is assessed as low to moderate . Laboratory-generated resistant mutants show reduced fitness (slower growth, lower pathogenicity).	[1] [2]
What are the known molecular mechanisms of resistance?	Target-site mutations in the Succinate Dehydrogenase (SDH) complex. Key mutations include SDHB-H249L (moderate resistance) and a novel SDHC-I78F (moderate to high resistance).	[1] [2] [3]
Is there cross-resistance with other fungicides?	Yes , positive cross-resistance exists with other SDHI fungicides like thifluzamide . No cross-resistance was found with non-SDHI fungicides (e.g., prochloraz, tebuconazole, azoxystrobin).	[1] [2]
What is the baseline sensitivity of <i>R. solani</i> to isopyrazam?	In a study of 113 isolates, the average EC ₅₀ was 0.0101 ± 0.0064 µg/mL , with a range of 0.0018 to 0.0336 µg/mL . The baseline sensitivity curve is unimodal.	[1] [2]

Experimental Protocol: Baseline Sensitivity and Mutant Generation

The workflow below outlines a key methodology for assessing resistance risk, based on published research [1] [2] [3].



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Practical Resistance Management Strategies

For researchers designing field trials or developing application guidelines, the following integrated strategies are recommended to delay resistance development [1] [4]:

- **Fungicide Rotation:** Rotate **isopyrazam** with fungicides from different FRAC groups that have **no cross-resistance**. Effective options include:
 - **Demethylation Inhibitors (DMI / FRAC Code 3):** e.g., Prochloraz, Tebuconazole [1].
 - **Quinone outside Inhibitors (QoI / FRAC Code 11):** e.g., Azoxystrobin [1].
 - **Methyl Benzimidazole Carbamates (MBC / FRAC Code 1):** e.g., Carbendazim [1].
- **Use of Mixtures:** Combine **isopyrazam** with a partner fungicide from a different mode-of-action group. This can provide multiple, simultaneous targets for the pathogen and reduce the selection pressure for resistant mutants.
- **Pathogen & Resistance Monitoring:** Continuously monitor field populations for shifts in sensitivity and the emergence of known SDH mutations to inform management decisions.

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References

1. Study evaluates resistance to the fungicide isopyrazam [revistacultivar.com]
2. Molecular mechanism and risk assessment of Rhizoctonia ... [pubmed.ncbi.nlm.nih.gov]
3. Molecular Mechanism and Risk Assessment of Rhizoctonia ... [papers.ssrn.com]
4. SDHI Fungicides [frac.info]

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